

# 2,5-Dichloro-4'-fluorobenzophenone material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dichloro-4'-fluorobenzophenone

Cat. No.: B3050571

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An In-depth Technical Guide to **2,5-Dichloro-4'-fluorobenzophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available material safety data, properties, and synthetic methodologies for **2,5-Dichloro-4'-fluorobenzophenone**.

## Chemical Identity and Physical Properties

**2,5-Dichloro-4'-fluorobenzophenone** is a halogenated aromatic ketone. The accurate identification and understanding of its physical properties are fundamental for its safe handling and use in a laboratory setting.

Property	Data
CAS Number	270903-87-2
Molecular Formula	C <sub>13</sub> H <sub>7</sub> Cl <sub>2</sub> FO
Molecular Weight	269.09 g/mol
IUPAC Name	(2,5-dichlorophenyl)(4-fluorophenyl)methanone

Note: A complete, publicly available Material Safety Data Sheet (MSDS) with detailed experimental physical properties such as melting point, boiling point, and density is not readily

available. The data presented is based on information from chemical suppliers and databases.

## Safety and Hazard Information

While a specific, comprehensive toxicological profile for **2,5-Dichloro-4'-fluorobenzophenone** is not available in public databases, hazard information for structurally similar benzophenone derivatives provides a basis for preliminary safety assessments. For instance, related compounds are known to cause skin and eye irritation. Therefore, it is imperative to handle this compound with the appropriate safety precautions.

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Work in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any potential dust or vapors.
- **Handling:** Avoid direct contact with skin and eyes. Do not ingest. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials. Keep the container tightly closed.

## Experimental Protocols: Synthesis

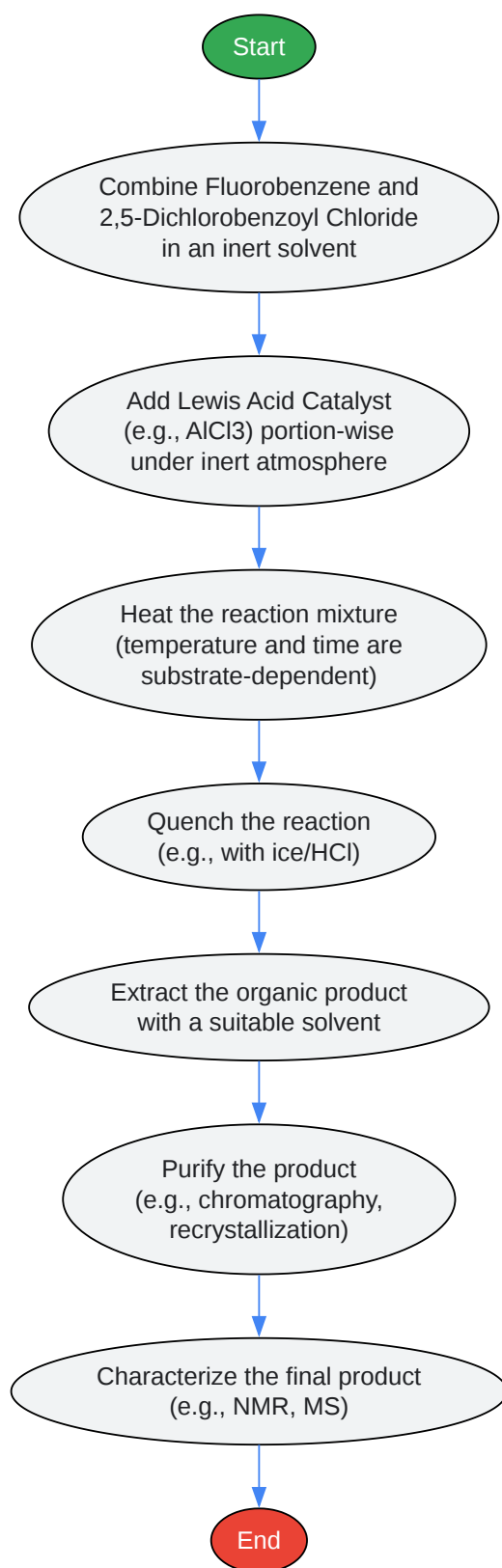
The primary method for the synthesis of **2,5-Dichloro-4'-fluorobenzophenone** is the Friedel-Crafts acylation.<sup>[1]</sup> This well-established reaction involves the electrophilic aromatic substitution of a fluorinated benzene ring with a dichlorinated benzoyl group.

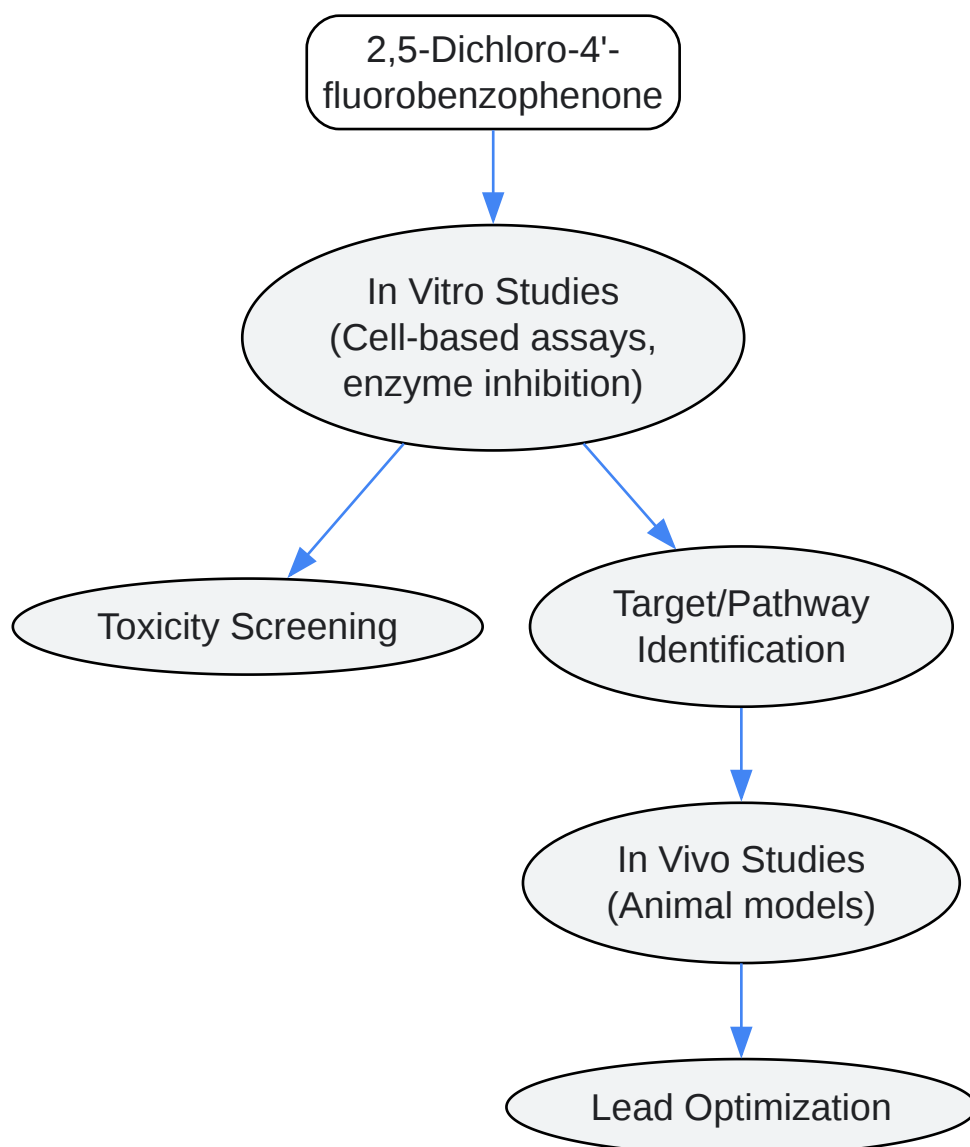
Reaction Scheme:

The reaction proceeds by treating fluorobenzene with 2,5-dichlorobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).<sup>[1]</sup>

General Experimental Workflow:

The following diagram outlines a general workflow for the synthesis of **2,5-Dichloro-4'-fluorobenzophenone** via Friedel-Crafts acylation.





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## References

- 1. 2,5-Dichloro-4'-fluorobenzophenone | 270903-87-2 | Benchchem [benchchem.com]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)